

# A Comparative Performance Analysis: Vat Black 38 vs. Sulphur Black Dyes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vat Black 38

Cat. No.: B1172229

[Get Quote](#)

In the realm of textile and material science, the selection of an appropriate dye is paramount to achieving desired product performance and longevity. Among the myriad of black dyes available, Vat Black 38 and Sulphur Black dyes are two of the most prominent classes, each offering a distinct set of characteristics. This guide provides an objective comparison of their performance, supported by available experimental data, to aid researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

## Executive Summary

Vat Black 38, an anthraquinone-based vat dye, is renowned for its exceptional fastness properties, particularly to light and washing. It is a preferred choice for applications demanding high durability and color retention. Sulphur Black dyes, on the other hand, are highly cost-effective and offer good overall fastness, making them a staple for dyeing cellulosic fibers like cotton, especially for deep black shades.<sup>[1][2]</sup> However, traditional Sulphur Black dyeing processes have raised environmental concerns due to the use of sodium sulfide as a reducing agent.<sup>[3]</sup> Innovations have led to the development of more eco-friendly, low-sulfide, or sulfide-free alternatives.

## Quantitative Performance Comparison

The following tables summarize the key performance indicators for Vat Black 38 and Sulphur Black dyes based on available technical data. It is important to note that the data is compiled from various sources and direct, side-by-side comparative studies under identical conditions are limited.

Table 1: Color Fastness Properties

| Property  | Vat Black 38 | Sulphur Black 1 | Test Method |
|---|--------------|-----------------|-------------|
| Light Fastness (Blue Wool Scale)                | 7 - 8[4]     | 5 - 7[5][6]     | ISO 105-B02 |
| Washing Fastness (Grey Scale for Staining)      | 4 - 5[4]     | 4 - 5[5]        | ISO 105-C06 |
| Washing Fastness (Grey Scale for Fading)        | 3 - 4[4][7]  | 3 - 4[5]        | ISO 105-C06 |
| Rubbing Fastness - Dry (Grey Scale)             | 3 - 4[4]     | 4[6]            | ISO 105-X12 |
| Rubbing Fastness - Wet (Grey Scale)             | 2 - 3[4]     | 2[6]            | ISO 105-X12 |
| Perspiration Fastness (Grey Scale for Staining) | 4 - 5[7]     | 4 - 5[5]        | ISO 105-E04 |
| Perspiration Fastness (Grey Scale for Fading)   | 3[7]         | 4[5]            | ISO 105-E04 |

Table 2: Dyeing Process Parameters

| Parameter          | Vat Black 38   | Sulphur Black Dyes  |
|--------------------|--|---|
| Dye Class          | Anthraquinone Vat Dye  | Sulphur Dye   |
| Solubility         | Insoluble in water; requires reduction to a soluble leuco form.[8] | Insoluble in water; requires reduction with an agent like sodium sulfide.[1][9] |
| Typical Substrates | Cellulosic fibers (cotton, viscose), some synthetic blends.[10]    | Primarily cellulosic fibers (cotton, linen, viscose).[1][6][9]                  |
| Reducing Agent     | Sodium hydrosulfite (hydro)  | Sodium sulfide, sodium hydrosulfide, or eco-friendly alternatives.[11][3]       |
| Dyeing Temperature | 50-60°C (for leuco form application)                               | 90-95°C[6]  |
| Oxidizing Agent    | Air, hydrogen peroxide, potassium dichromate.                      | Air, potassium dichromate, hydrogen peroxide.[12]                               |

## Experimental Protocols

The performance data presented is typically generated using standardized testing methods to ensure reproducibility and comparability. Below are summaries of the key experimental protocols for assessing color fastness.

### Light Fastness Test (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (xenon arc lamp).

- **Specimen Preparation:** A sample of the dyed textile is prepared according to the standard's specifications.
- **Exposure:** The specimen is exposed to the light from a xenon arc lamp under controlled conditions of temperature and humidity. Simultaneously, a set of blue wool references (rated 1 to 8, with 8 being the highest fastness) are exposed.[13]

- **Assessment:** The change in color of the test specimen is assessed by comparing it with the fading of the blue wool references. The light fastness rating is the number of the blue wool reference that shows a similar change in color.[\[14\]](#)[\[15\]](#)

## Wash Fastness Test (ISO 105-C06)

This test evaluates the resistance of a textile's color to domestic or commercial laundering procedures.

- **Specimen Preparation:** A specimen of the dyed fabric is stitched together with a multifibre adjacent fabric (containing strips of common textile fibers like cotton, wool, polyester, etc.).[\[16\]](#)
- **Washing Procedure:** The composite specimen is subjected to washing in a standardized detergent solution under specified conditions of temperature, time, and mechanical agitation in a specialized washing apparatus. Stainless steel balls are added to simulate mechanical action.[\[17\]](#)[\[18\]](#)
- **Assessment:** After washing and drying, the change in color of the specimen is assessed using the Grey Scale for assessing change in color (rating 1-5, where 5 is no change). The degree of staining on the adjacent multifibre fabric is assessed using the Grey Scale for assessing staining (rating 1-5, where 5 is no staining).[\[19\]](#)

## Rubbing Fastness Test (ISO 105-X12)

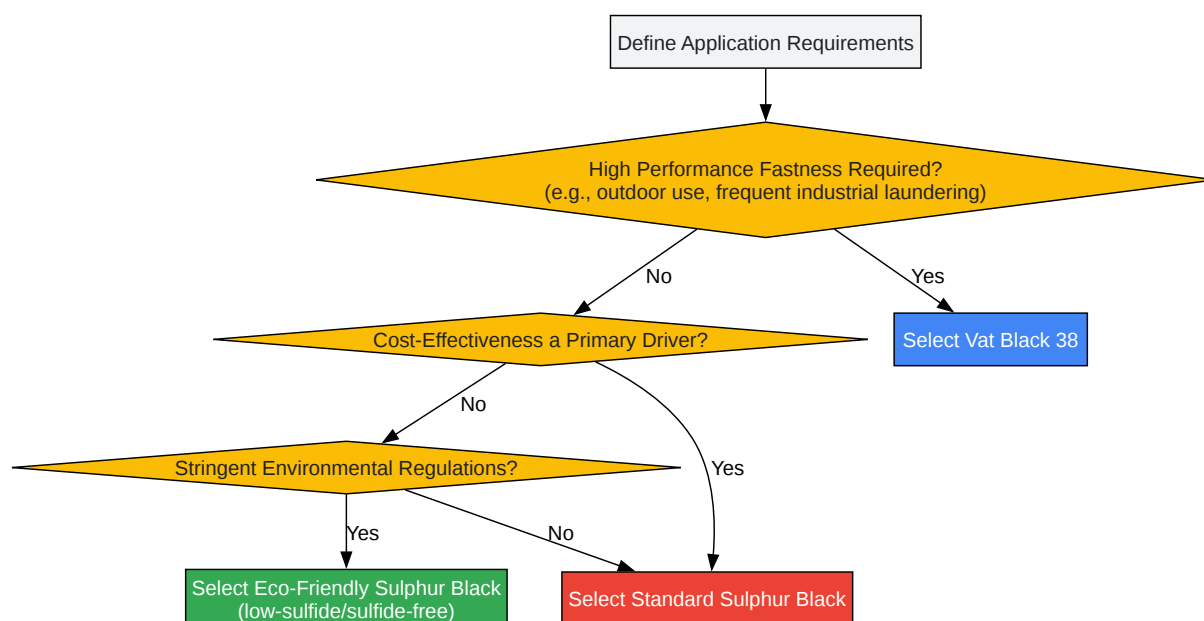
Also known as crocking, this test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.

- **Specimen Preparation:** A specimen of the dyed textile is mounted on the base of a crockmeter.
- **Rubbing Procedure:** A standard white cotton rubbing cloth is mounted on a rubbing finger which is then passed back and forth over the test specimen for a specified number of cycles with a constant downward force. This is performed under both dry and wet conditions.[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Assessment: The amount of color transferred to the white rubbing cloth is evaluated by comparing it with the Grey Scale for assessing staining (rating 1-5, where 5 is no color transfer).[23]

## Decision-Making Workflow

The selection between Vat Black 38 and Sulphur Black dyes often depends on the specific requirements of the end-product and the manufacturing capabilities. The following diagram illustrates a logical workflow for this decision-making process.



[Click to download full resolution via product page](#)

Caption: Decision workflow for selecting between Vat Black 38 and Sulphur Black dyes.

## Conclusion

Both Vat Black 38 and Sulphur Black dyes hold significant places in the coloration of textiles. Vat Black 38 stands out for its superior light and wash fastness, making it the ideal choice for high-performance applications where durability is critical. In contrast, Sulphur Black dyes offer a cost-effective solution with good all-around fastness properties, particularly for achieving deep black shades on cellulosic fibers. The primary drawback of traditional Sulphur Black dyes lies in their environmental impact, although the advent of eco-friendly alternatives is mitigating this concern. The ultimate selection should be guided by a thorough evaluation of the end-use requirements, cost constraints, and environmental considerations as outlined in the provided decision-making workflow. For critical applications, it is recommended to conduct in-house comparative testing to validate performance under specific manufacturing and end-use conditions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sulphur Black 1 with 100% Color Strength CAS 1326-82-5 Sulfurblack Br - Sulphur Black and Sulphur Black Price [premttec-dongfang.en.made-in-china.com]
- 2. p2infohouse.org [p2infohouse.org]
- 3. DKUM - Ecological alternatives to the reduction and oxidation processes in dyeing with vat and sulphur dyes [dk.um.si]
- 4. Vat Black 38 | 12237-35-3 | Benchchem [benchchem.com]
- 5. cncolorchem.com [cncolorchem.com]
- 6. Sulphur Black 1 - Sulphur black BR - Sulphur black BN from Emperor Chem [emperordye.com]
- 7. China Vat Black 38 | 12237-35-3 Manufacturer and Supplier | COLORKEM [colorkem.com]
- 8. cottoninc.com [cottoninc.com]

- 9. chembk.com [chembk.com]
- 10. hedaichem.com [hedaichem.com]
- 11. Sustainability of vat and sulphur dyes 2 | PDF [slideshare.net]
- 12. Sulphur Dyeing, Sulphur Black Dyeing, Continuous Dyeing Machine, Jigger Dyeing Machine, Soft Flow Machine - Fibre2Fashion [fibre2fashion.com]
- 13. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 14. testertextile.com [testertextile.com]
- 15. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- 16. textilelearner.net [textilelearner.net]
- 17. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 18. Working Procedure of Color Fastness to Wash (ISO 105 C06). - Textile Education Blogs [diantextile.blogspot.com]
- 19. scribd.com [scribd.com]
- 20. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [gester-instruments.com]
- 21. ISO 105-X12:2016 Textiles — Tests for colour fastness — Part X12: Colour fastness to rubbing [testecom.bsbsstd.co.in]
- 22. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 23. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [darongtester.com]
- To cite this document: BenchChem. [A Comparative Performance Analysis: Vat Black 38 vs. Sulphur Black Dyes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172229#comparative-performance-of-vat-black-38-vs-sulphur-black-dyes]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)